Application Note: Synthesis of N-(2-Cyano-4-nitrophenyl)-2-chloroacetamide

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Compound of Interest

Compound Name:	*2-chloro-N-(2-cyano-4-nitrophenyl)acetamide*
CAS No.:	*131456-85-4*
Cat. No.:	*B140614*

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Abstract & Strategic Significance

The reaction of 2-amino-5-nitrobenzonitrile (also known as 2-cyano-4-nitroaniline) with chloroacetyl chloride yields N-(2-cyano-4-nitrophenyl)-2-chloroacetamide. This transformation is a critical gateway in medicinal chemistry, serving as the foundational step for synthesizing quinazoline and benzodiazepine scaffolds—motifs ubiquitous in kinase inhibitors (e.g., Gefitinib analogs) and anxiolytics.

This specific acylation presents a technical challenge: the substrate possesses two strong electron-withdrawing groups (para-nitro and ortho-cyano), which significantly reduce the nucleophilicity of the amino group. Standard Schotten-Baumann conditions (aqueous base) often result in poor yields due to hydrolysis of the acid chloride competing with the sluggish amine attack. This guide details two optimized protocols—Method A (High-Solubility/Catalytic) and Method B (Thermal/Reflux)—to overcome this deactivation and ensure high conversion.

Scientific Foundation

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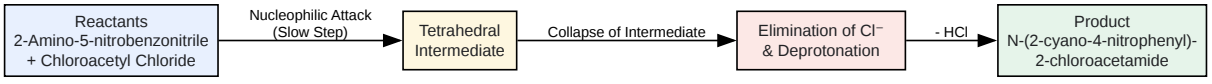
Reaction Mechanism

The reaction proceeds via a Nucleophilic Acyl Substitution (Addition-Elimination) mechanism.

- Nucleophilic Attack: The lone pair of the aniline nitrogen attacks the electrophilic carbonyl carbon of chloroacetyl chloride.
- Tetrahedral Intermediate: A transient tetrahedral intermediate is formed.
- Elimination: The chloride ion is expelled, reforming the carbonyl bond.
- Deprotonation: The resulting protonated amide loses a proton (scavenged by base or heat) to form the neutral product.

Challenge: The p-nitro and o-cyano groups pull electron density away from the amine (resonance and induction), destabilizing the initial transition state. Therefore, driving the reaction requires either thermal energy (Method B) or base catalysis in polar aprotic solvents (Method A).

Mechanistic Pathway Diagram



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Caption: Step-wise mechanism of the N-acylation of a deactivated aniline.

Experimental Protocols

Method A: Polar Aprotic Solvent (Recommended for Small Scale/High Purity)

Rationale: Uses DMF/DMAc to solubilize the polar substrate and a base to scavenge HCl, driving the equilibrium forward at moderate temperatures.

Materials:

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- 2-Amino-5-nitrobenzonitrile (1.0 eq)
- Chloroacetyl chloride (1.2 - 1.5 eq)
- Solvent: Anhydrous DMF (Dimethylformamide) or DMAc (Dimethylacetamide)
- Base: Triethylamine (TEA) or Pyridine (1.2 eq)

Protocol:

- Dissolution: In a dry round-bottom flask under nitrogen, dissolve 2-amino-5-nitrobenzonitrile (10 mmol, 1.63 g) in anhydrous DMF (15 mL).
- Base Addition: Add Triethylamine (12 mmol, 1.67 mL) and cool the mixture to 0–5°C in an ice bath.
- Acylation: Add Chloroacetyl chloride (12–15 mmol, ~1.0–1.2 mL) dropwise via syringe over 15 minutes. Caution: Exothermic reaction.[1]
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 3–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
  - Optimization: If starting material persists after 6h, heat to 50–60°C for 1 hour.
- Quench & Workup: Pour the reaction mixture slowly into ice-cold water (100 mL) with vigorous stirring. The product should precipitate as a solid.
- Isolation: Filter the precipitate. Wash the cake with water (3 x 20 mL) to remove residual DMF and TEA·HCl salts.
- Drying: Dry the solid in a vacuum oven at 45°C.

Method B: Reflux in Non-Polar Solvent (Recommended for Scale-Up)

Rationale: Uses high temperature to overcome the activation energy barrier. The evolution of HCl gas (if no base is used) or precipitation of amine salts drives the reaction.

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Materials:

- 2-Amino-5-nitrobenzonitrile (1.0 eq)
- Chloroacetyl chloride (1.5 eq)
- Solvent: Toluene (anhydrous)

Protocol:

- Suspension: Suspend 2-amino-5-nitrobenzonitrile (10 mmol) in Toluene (30 mL).
- Addition: Add Chloroacetyl chloride (15 mmol) in one portion.
- Reflux: Heat the mixture to reflux (110°C) equipped with a condenser and a drying tube ($CaCl_2$).
- Duration: Reflux for 2–4 hours. The solid starting material will gradually dissolve and react, often precipitating the product or remaining in solution depending on concentration.
- Workup:
  - Cool to RT. If product crystallizes, filter directly and wash with cold toluene/hexanes.
  - If product remains soluble, concentrate the toluene to ~50% volume and add hexanes to induce precipitation.
- Purification: Recrystallize from Ethanol or Toluene if necessary.

Characterization & Data Analysis

Expected Product Properties:

- Chemical Formula:
- Molecular Weight: 239.61 g/mol
- Appearance: Pale yellow to off-white solid.

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- Solubility: Soluble in DMSO, DMF, Acetone; sparingly soluble in Toluene; insoluble in Water.

Spectroscopic Data (Typical):

Technique	Feature	Expected Signal	Assignment
IR (ATR)	Nitrile	~2230 cm^{-1}	C≡N stretch
	Amide	~1680–1700 cm^{-1}	C=O stretch (Amide I)
	Nitro	~1520 & 1340 cm^{-1}	NO_2 asymmetric/symmetric
^1H NMR	Amide Proton	δ 10.5–11.0 ppm (s)	-NH-CO-
(DMSO-d_6)	Aromatic	δ 8.5–8.8 ppm	Protons ortho to NO_2/CN
	Methylene	δ 4.3–4.5 ppm (s)	-CH_2-Cl

Applications: Quinazoline Synthesis Workflow

The chloroacetamide product is a versatile intermediate. The following workflow illustrates its conversion into a bioactive quinazoline scaffold.

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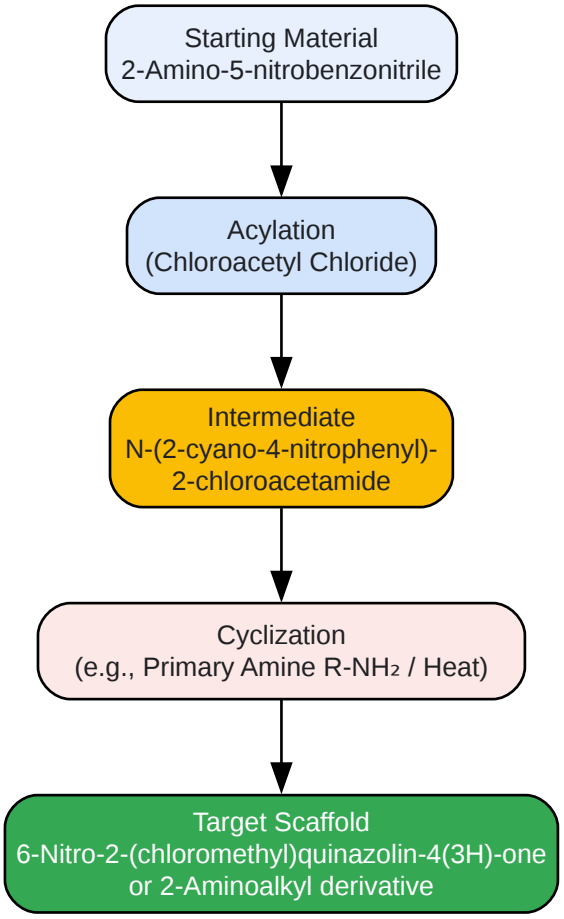

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Caption: Workflow for converting the chloroacetamide intermediate into a quinazoline scaffold.

Safety & Handling (MSDS Highlights)

- Chloroacetyl Chloride:
  - Hazard: Extremely corrosive, lachrymator (tear gas), toxic by inhalation.
  - Handling: MUST be handled in a functioning fume hood. Wear double nitrile gloves and safety goggles. Hydrolyzes rapidly to release HCl gas.
- 2-Amino-5-nitrobenzonitrile:
  - Hazard: Toxic if swallowed, skin irritant. Nitro compounds can be absorbed through skin.
  - Handling: Avoid dust formation.

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- Waste Disposal:
  - Quench excess acid chloride with ice/water or dilute NaOH before disposal.
  - Dispose of organic filtrates (DMF/Toluene) in halogenated waste streams.

References

- Standard Acylation Protocols:Vogel's Textbook of Practical Organic Chemistry, 5th Ed., Longman, 1989.
- Quinazoline Synthesis: Zhang, Y., et al. "Synthesis and biological evaluation of 6-nitroquinazoline derivatives." Bioorganic & Medicinal Chemistry Letters, 2010.
- Deactivated Aniline Reactivity: Smith, M. B., & March, J. March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.
- Compound Data (PubChem): 2-Amino-5-nitrobenzonitrile (CID 28532).[2]

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Sources

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- 2. 2-Amino-5-nitrobenzonitrile | C7H5N3O2 | CID 28532 - PubChem [pubchem.ncbi.nlm.nih.gov]
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